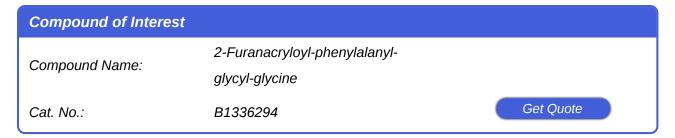


2-Furanacryloyl-phenylalanyl-glycyl-glycine chemical properties

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An In-depth Technical Guide to the Chemical Properties of **2-Furanacryloyl-phenylalanyl-glycyl-glycine** (FAPGG)

This guide provides a comprehensive overview of the chemical and biological properties of **2-Furanacryloyl-phenylalanyl-glycyl-glycine** (FAPGG), a chromogenic substrate widely utilized in the study of angiotensin-converting enzyme (ACE). Tailored for researchers, scientists, and professionals in drug development, this document details the compound's core characteristics, experimental applications, and its role in the context of the renin-angiotensin system.

Core Chemical Properties

FAPGG is a synthetic tripeptide derivative specifically designed for the continuous spectrophotometric assay of ACE activity.[1][2] Its chemical structure allows for enzymatic cleavage, which can be monitored by a change in absorbance.

Table 1: General Chemical Properties of FAPGG



Property	Value	Source
CAS Number	64967-39-1	[1]
Molecular Formula	C20H21N3O6	[1]
Molecular Weight	399.4 g/mol	[1]
Synonyms	FA-Phe-Gly-Gly-OH, N-[3-(2- Furyl)acryloyl]-Phe-Gly-Gly	[1]

Solubility and Stability

Proper handling and storage of FAPGG are crucial for maintaining its activity as a substrate.

Table 2: Solubility and Storage of FAPGG

Parameter	Details	Source
Solubility	Soluble in 1 M ammonium hydroxide (NH4OH) at a concentration of 50 mg/mL, resulting in a clear to slightly turbid, yellow solution.	[3]
Storage Conditions	Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. It is critical to protect the compound from light.	[4]

Role as an ACE Substrate

FAPGG serves as a specific substrate for angiotensin-converting enzyme.[4] ACE hydrolyzes FAPGG into N-[3-(2-furyl)acryloyl]-phenylalanine (FAP) and glycyl-glycine (Gly-Gly).[5] This enzymatic reaction leads to a decrease in absorbance at 340 nm, which is directly proportional to the ACE activity in the sample.[5][6] This characteristic makes FAPGG a valuable tool for screening ACE inhibitors.[4]



Table 3: Kinetic Parameters of FAPGG with ACE

Parameter	Value	Source
Km	2.546 x 10 ⁻⁴ M	[4]
Ki	2.546 x 10 ⁻⁴ M	[4]

Experimental Protocols

The following section outlines a typical methodology for an ACE inhibition assay using FAPGG.

Spectrophotometric ACE Inhibition Assay

This protocol is a synthesis of methodologies described in the cited literature.[4][5][7]

Materials:

- **2-Furanacryloyl-phenylalanyl-glycyl-glycine** (FAPGG) substrate solution (e.g., 0.8 mM in a suitable buffer)
- Angiotensin-Converting Enzyme (ACE) from rabbit lung
- Tris-HCl buffer (e.g., 50 mM, pH 7.5) containing NaCl (e.g., 0.3 M)
- Test compounds (potential ACE inhibitors)
- Ethylenediaminetetraacetic acid (EDTA) solution (e.g., 100 mM)
- Spectrophotometer capable of reading at 340 nm
- Temperature-controlled cuvette holder (37°C)

Procedure:

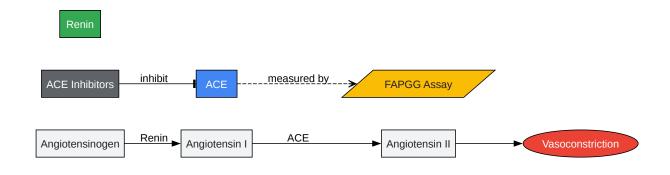
 Prepare Reagents: Dissolve FAPGG in the Tris-HCl buffer to the desired final concentration (e.g., 0.8 mM). Prepare solutions of ACE and test compounds in the same buffer.



- Assay Setup: In a cuvette, combine the FAPGG substrate solution and the test compound solution (or buffer for control).
- Initiate Reaction: Add the ACE solution to the cuvette to initiate the enzymatic reaction.
- Incubation: Incubate the reaction mixture at 37°C.
- Measurement: Monitor the decrease in absorbance at 340 nm over a set period (e.g., 30 minutes). The rate of decrease is proportional to ACE activity.
- Reaction Termination (for fixed-time assays): Add EDTA solution to stop the reaction.
- Data Analysis: Calculate the rate of FAPGG hydrolysis. For inhibitor screening, compare the
 rate in the presence of the test compound to the control rate to determine the percent
 inhibition.

Signaling Pathway and Experimental Workflow

FAPGG is utilized to probe the activity of ACE within the broader context of the Renin-Angiotensin System (RAS), a critical regulator of blood pressure.

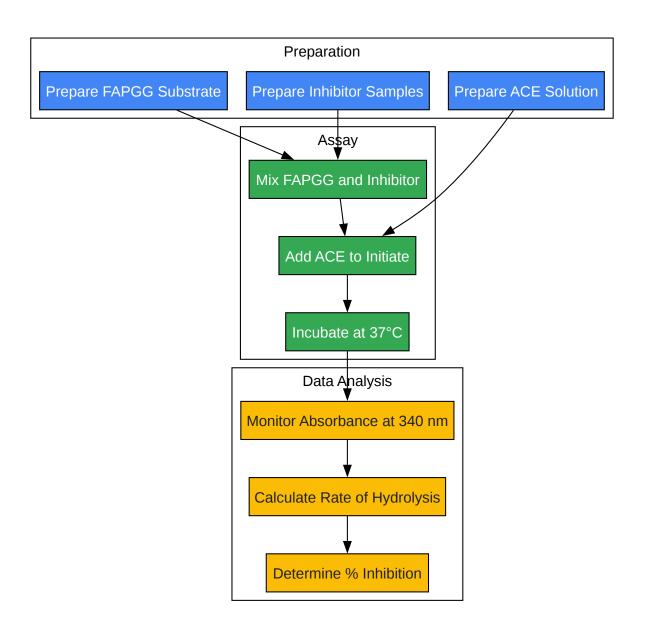


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Caption: Role of FAPGG in the Renin-Angiotensin System.



The following diagram illustrates a typical experimental workflow for assessing ACE inhibition using FAPGG.



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Caption: ACE Inhibition Assay Workflow using FAPGG.



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